

An In-depth Technical Guide to 5-Aminofluorescein Isomer I

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Compound of Interest

Compound Name: 5-Aminofluorescein

Cat. No.: B015267

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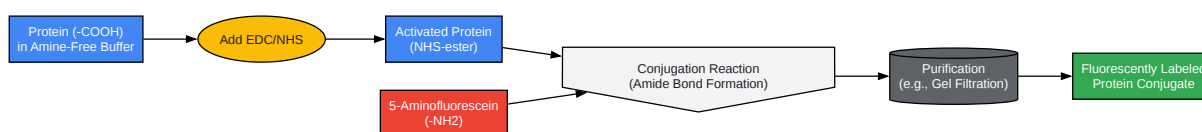
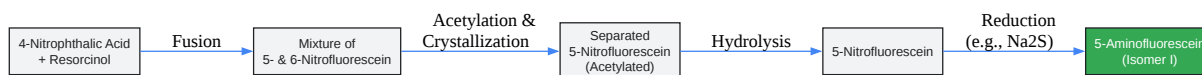
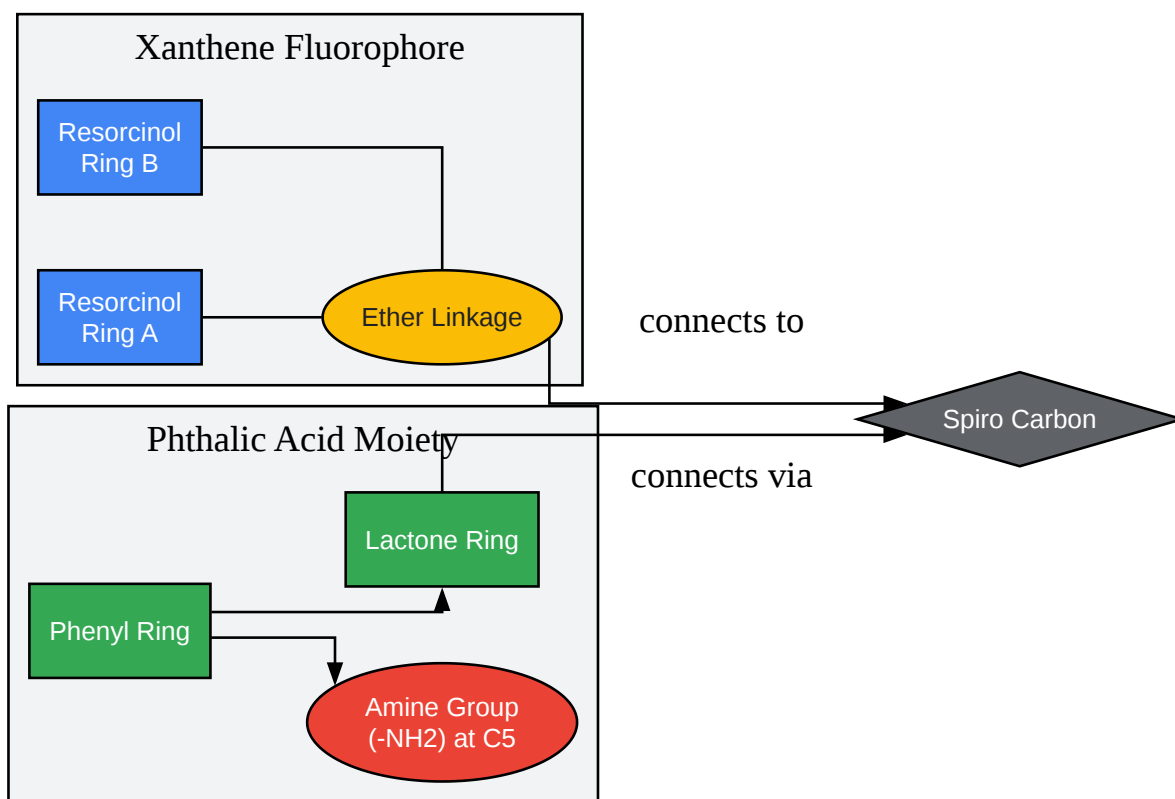
Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **5-Aminofluorescein** (5-AF) Isomer I, a vital fluorescent molecule used extensively in scientific research. The document details its chemical structure, physicochemical properties, and key experimental protocols, offering a practical resource for laboratory applications.

Core Chemical Structure and Identification

5-Aminofluorescein is a derivative of fluorescein, characterized by a primary amine group (-NH₂) substituted at the 5-position of the phthalic acid-derived portion of the molecule.^[1] This amine group serves as a reactive handle for covalent attachment to other molecules, making 5-AF a valuable building block for creating fluorescent probes.^{[2][3]} The core structure consists of a xanthene ring system, which is responsible for its fluorescence, and a spiro-linked benzofuranone moiety.

The IUPAC name for **5-Aminofluorescein** isomer I is 6-amino-3',6'-dihydroxyspiro[2-benzofuran-3,9'-xanthene]-1-one.^{[1][4]} It is functionally related to a fluorescein in its lactone form.



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